

An In-depth Technical Guide to the Physical Properties of (R)-2-Methylpiperazine

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Compound of Interest

Compound Name: (R)-2-Methylpiperazine

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This guide provides a comprehensive overview of the physical properties, specifically the melting and boiling points, of **(R)-2-Methylpiperazine**. It is intended for researchers, scientists, and professionals in drug development who require precise and reliable data for their work. This document includes tabulated physical data, detailed experimental protocols for property determination, and a workflow visualization for clarity.

Physical Properties Data

The following table summarizes the reported melting and boiling points for **(R)-2-Methylpiperazine**. For comparative purposes, data for the racemic mixture, 2-Methylpiperazine, is also included.

Compound	CAS Number	Melting Point (°C)	Boiling Point (°C)
(R)-2-Methylpiperazine	75336-86-6	86 - 93[1][2]	148 - 150[3]
2-Methylpiperazine (Racemic)	109-07-9	61 - 66[4][5][6][7][8]	153 - 156 @ ~1 atm[4][8][9][10]

Experimental Protocols

The following sections detail standard laboratory procedures for the determination of melting and boiling points.

Melting Point Determination

The melting point of a crystalline solid is the temperature at which it transitions from a solid to a liquid state. A pure substance typically exhibits a sharp melting point, while impurities tend to broaden the melting range and lower the melting point[11].

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point device)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle
- Heating medium (e.g., mineral oil)

Procedure:

- **Sample Preparation:** A small amount of the dry, crystalline **(R)-2-Methylpiperazine** is finely powdered using a mortar and pestle[12]. The powdered sample is then packed into a capillary tube to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface[12][13].
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb[13]. This assembly is then placed in the heating bath of the melting point apparatus[13].
- **Heating and Observation:** The heating medium is heated slowly and steadily, with constant stirring to ensure uniform temperature distribution[13]. The temperature is carefully monitored.
- **Data Recording:** The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample has completely liquefied[13]. For accurate results, the heating rate should be slow near the expected melting point[12].

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure[14][15].

Apparatus:

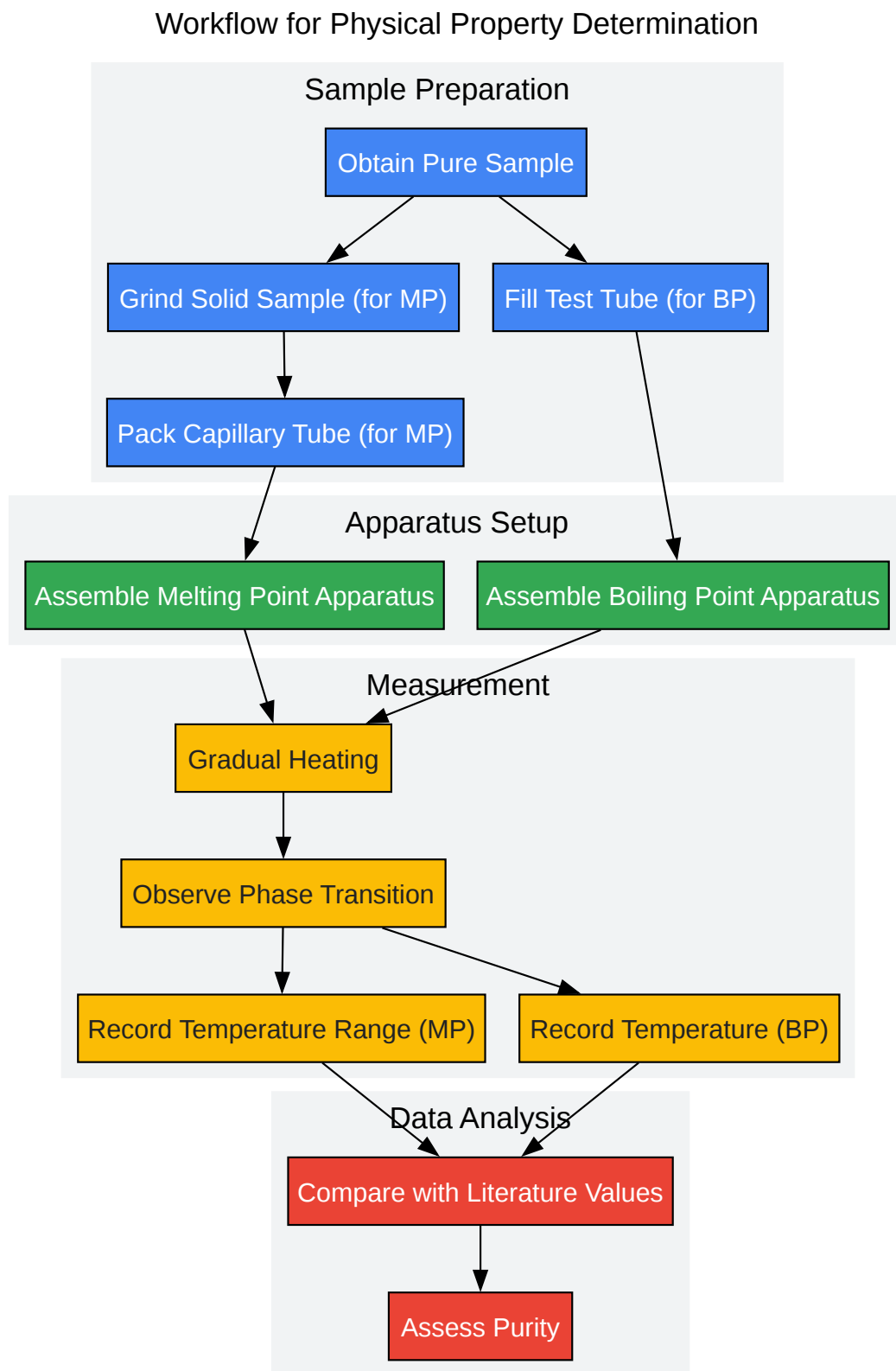
- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., Thiele tube or oil bath)
- Rubber band or thread for attachment

Procedure:

- **Sample Preparation:** A small volume (a few milliliters) of liquid **(R)-2-Methylpiperazine** is placed into a small test tube[14]. A capillary tube is placed inside the test tube with its open end submerged in the liquid[14][16].
- **Apparatus Setup:** The test tube assembly is attached to a thermometer[15]. The setup is then immersed in a heating bath[15][16].
- **Heating and Observation:** The heating bath is heated gently. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles. Upon reaching the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary tube[15][16].
- **Data Recording:** At this point, the heat source is removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the bubbling stops and the liquid begins to be drawn back into the capillary tube[15][16]. The atmospheric pressure should also be recorded as it affects the boiling point.

Visualized Workflow

The following diagram illustrates the general experimental workflow for determining the physical properties of a chemical compound.



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Caption: General workflow for melting and boiling point determination.

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